Comprehensive Guide to FTIR Characterization: D-Alanine Benzyl Ester Besylate

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Compound of Interest

Compound Name:	*D-Alanine Benzyl Ester Benzenesulfonic Acid Salt*
CAS No.:	*22839-12-9*
Cat. No.:	*B562137*

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CAS Registry Number: 22839-12-9 Synonyms: D-Alanine benzyl ester benzenesulfonate; Benzyl D-alaninate benzenesulfonic acid salt Primary Application: Key intermediate in the synthesis of Lacosamide (anticonvulsant).

Part 1: Executive Summary & Technical Rationale

This guide provides a definitive reference for the characterization of D-Alanine benzyl ester besylate using Fourier Transform Infrared Spectroscopy (FTIR). In drug development, particularly for peptide mimetics like Lacosamide, selecting the correct salt form (Besylate vs. Tosylate vs. Hydrochloride) is critical for process stability and crystallinity.

While the Hydrochloride (HCl) salt is common, the Besylate (Benzenesulfonate) and Tosylate (p-Toluenesulfonate) salts are often preferred for their non-hygroscopic nature and superior crystallization properties. Distinguishing these salts requires precise analysis of the "Fingerprint Region" (1500–600 cm^{-1}), as the cation (D-Alanine benzyl ester) remains constant.

The Core Challenge

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The D-Alanine benzyl ester cation contains a monosubstituted benzene ring. The Besylate counterion also contains a monosubstituted benzene ring. The Tosylate counterion, however, contains a para-substituted benzene ring. Differentiation relies on detecting the specific harmonic vibrations of these aromatic substitution patterns.

Part 2: Characteristic Peak Assignment

The FTIR spectrum of D-Alanine benzyl ester besylate is a superposition of the ammonium ester cation and the sulfonate anion.

Table 1: Critical Diagnostic Peaks

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Functional Group	Vibration Mode	Wavenumber (cm^{-1})	Origin	Diagnostic Notes
Ester Carbonyl	C=O[1] Stretch	1735 – 1755	Cation	Strong, sharp peak. Shifts slightly higher in salts compared to free base.
Ammonium	N-H Stretch	2600 – 3200	Cation	Broad, multi-band region characteristic of amine salts ( ).
Sulfonate	S=O Asym. Stretch	1150 – 1250	Anion	Broad, very strong band. Distinguishes Besylate/Tosylate from HCl.
Sulfonate	S=O Sym. Stretch	1010 – 1040	Anion	Sharp, medium intensity.
Aromatic Ring	C-H Out-of-Plane	730 – 770	Both	Critical: Monosubstituted rings (Benzyl + Besylate) show strong bands here.
Aromatic Ring	Ring Deformation	690 – 710	Both	Strong band for monosubstitution .
Ether Linkage	C-O-C Stretch	1100 – 1300	Cation	Often overlaps with strong sulfonate bands.

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Part 3: Comparative Analysis (The Differentiators)

To validate the identity of D-Alanine benzyl ester besylate, you must compare it against its most common alternatives.

Besylate (Target) vs. Tosylate (Alternative)

The Tosylate salt (CAS 42854-62-6) is the closest structural analog.

- Besylate: Contains two monosubstituted aromatic rings (one from the ester, one from the anion). Expect intense, overlapping signals at ~690 cm^{-1} and ~750 cm^{-1}.
- Tosylate: Contains one monosubstituted ring (ester) and one para-substituted ring (anion).
  - Key Differentiator: Look for a distinct, strong peak at 810 – 840 cm^{-1} (characteristic of p-substitution). This peak is absent in the Besylate form.
  - Secondary Differentiator: Tosylate has a methyl group on the aromatic ring, showing weak C-H aliphatic stretches just below 3000 cm^{-1} (often obscured by

) and a deformation band at ~1380 cm^{-1}.

Besylate (Target) vs. Hydrochloride (HCl)

- HCl Salt: The chloride ion is IR transparent.
  - Key Differentiator: The HCl salt spectrum will lack the strong Sulfonate (

) bands at 1150–1250 cm^{-1} and 1010–1040 cm^{-1}.
  - The fingerprint region will be cleaner, showing only the benzyl ester peaks.

Besylate (Target) vs. Free Base

- Free Base:
  - Key Differentiator: The Carbonyl (C=O) peak often shifts to a lower wavenumber (~1730 cm^{-1}) compared to the salt.

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- Amine Region: Shows a distinct doublet (

  stretch) at 3300–3400 cm^{-1} instead of the broad ammonium band (

) at 2600–3200 cm^{-1}.

Part 4: Experimental Protocol

Method: Attenuated Total Reflectance (ATR-FTIR)

Preferred for speed and minimal sample prep, avoiding moisture uptake which affects salt spectra.

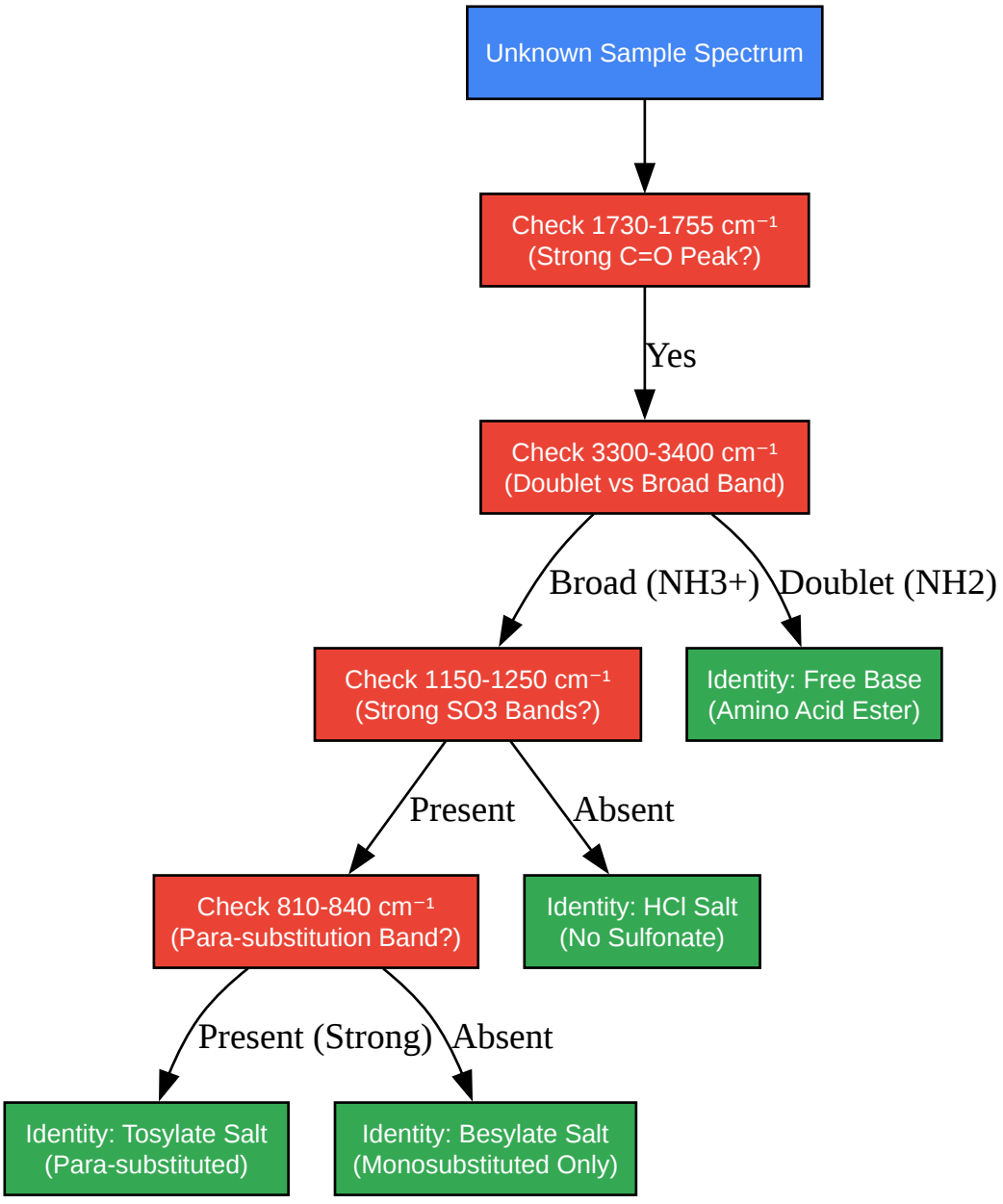
- Instrument Setup:
  - Detector: DTGS or MCT (cooled).
  - Resolution: 4 cm^{-1}.[2][3]
  - Scans: 32 or 64 scans to improve Signal-to-Noise ratio.
  - Crystal: Diamond or ZnSe (Diamond preferred for hard crystalline salts).
- Sample Preparation:
  - Place approx. 5–10 mg of the solid D-Alanine benzyl ester besylate powder onto the crystal.
  - Apply pressure using the anvil until the force gauge is in the "green" zone (ensure good contact).
  - Warning: Do not grind the sample excessively if using KBr pellets, as sulfonates can sometimes undergo ion exchange with KBr under high pressure/moisture (though less common than with HCl salts).
- Data Processing:
  - Perform baseline correction.

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- Normalize the C=O peak (approx. 1745 cm^{-1}) to 1.0 absorbance for easy overlay comparison.

Part 5: Decision Logic for Identification

The following diagram illustrates the logical workflow to confirm the Besylate salt identity against common alternatives.



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Caption: Logical workflow for distinguishing D-Alanine benzyl ester besylate from its Free Base, HCl, and Tosylate counterparts using FTIR spectral features.

Part 6: References

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- ResearchGate. "Sulfonates infrared spectra: Distinction between Besylate and Tosylate." Link (Contextual reference for Besylate anion peaks).

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